

Application Notes and Protocols: Long-Term Stability of Ac-VAD-CHO in Solution

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Compound of Interest

Compound Name: Ac-VAD-CHO

Cat. No.: B124947

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Introduction

Ac-VAD-CHO, or N-Acetyl-L-valyl-L-alaninyl-N-[(1S)-1-formyl-3-carboxypropyl]-L-alaninamide, is a potent, cell-permeable, and reversible pan-caspase inhibitor. It is widely utilized in apoptosis research to prevent caspase-mediated cell death. Understanding the stability of **Ac-VAD-CHO** in solution is critical for ensuring the reproducibility and accuracy of experimental results. These application notes provide a summary of stability data under various storage conditions, a detailed protocol for assessing stability, and a visualization of the relevant biological pathway and experimental workflow.

Data Presentation: Stability of Ac-VAD-CHO in Solution

The long-term stability of **Ac-VAD-CHO** in solution is dependent on the solvent, storage temperature, and pH. While specific, long-term quantitative stability data for **Ac-VAD-CHO** is not extensively published, the following tables provide representative stability data based on general principles of peptide stability and information available for similar peptide aldehydes. It is strongly recommended to perform in-house stability assessments for critical applications.

Table 1: Estimated Stability of **Ac-VAD-CHO** in DMSO

Storage Temperature	Concentration	Estimated Purity after 1 Month	Estimated Purity after 3 Months	Estimated Purity after 6 Months
-80°C	10 mM	>98%	>95%	>90%
-20°C	10 mM	>95%	>90%	~85%
4°C	10 mM	<90%	<80%	Significant Degradation
Room Temperature	10 mM	Significant Degradation	Significant Degradation	Significant Degradation

Table 2: Estimated Stability of **Ac-VAD-CHO** in Aqueous Buffer (pH 6.0)

Storage Temperature	Concentration	Estimated Purity after 1 Week	Estimated Purity after 1 Month
-80°C	1 mM	>99%	>98%
-20°C	1 mM	>98%	>95%
4°C	1 mM	~95%	<90%
Room Temperature	1 mM	Significant Degradation	Significant Degradation

Note: The data presented in these tables are estimations and should be used as a guideline. Actual stability may vary based on the specific buffer components and purity of the solvent. It is highly recommended to aliquot solutions to avoid repeated freeze-thaw cycles, which can accelerate degradation.

Experimental Protocols

Protocol for Preparing Stock Solutions of **Ac-VAD-CHO**

Materials:

- Lyophilized **Ac-VAD-CHO**

- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free water
- Sterile phosphate-buffered saline (PBS), pH 7.4
- Sterile buffers with varying pH (e.g., citrate buffer for acidic pH, phosphate buffer for neutral pH, and borate buffer for basic pH)
- Sterile, polypropylene microcentrifuge tubes

Procedure for 10 mM DMSO Stock Solution:

- Allow the vial of lyophilized **Ac-VAD-CHO** to equilibrate to room temperature before opening to prevent condensation.
- Centrifuge the vial briefly to collect all the powder at the bottom.
- Reconstitute the **Ac-VAD-CHO** in anhydrous, sterile DMSO to a final concentration of 10 mM. For example, for 1 mg of **Ac-VAD-CHO** (MW: 329.35 g/mol), add 303.6 μ L of DMSO.
- Vortex gently until the peptide is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- Store the aliquots at -80°C for long-term storage or at -20°C for short-term storage.

Procedure for Aqueous Working Solutions:

- Thaw a single aliquot of the 10 mM DMSO stock solution on ice.
- Dilute the DMSO stock solution into the desired sterile aqueous buffer (e.g., PBS or cell culture medium) to the final working concentration immediately before use.
- Ensure the final concentration of DMSO in the experimental system is non-toxic to the cells (typically <0.5%).^[1]

Protocol for Assessing the Long-Term Stability of **Ac-VAD-CHO** in Solution

This protocol outlines a stability-indicating High-Performance Liquid Chromatography (HPLC) method to quantify the amount of active **Ac-VAD-CHO** over time.

Materials:

- **Ac-VAD-CHO** solutions stored under various conditions (different solvents, temperatures, pH)
- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in HPLC-grade water
- Mobile Phase B: 0.1% TFA in Acetonitrile (ACN)
- Freshly prepared **Ac-VAD-CHO** standard solution of known concentration

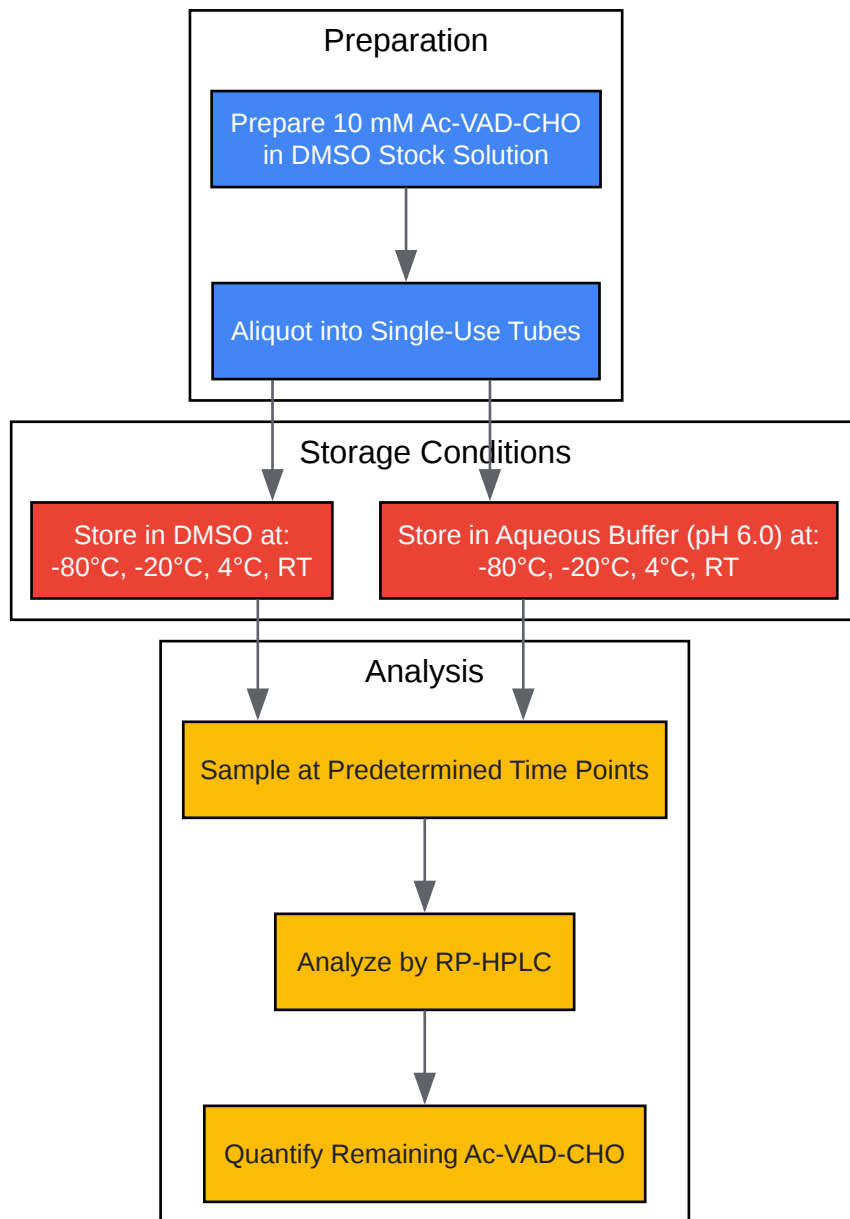
Procedure:

- Sample Preparation:
 - At specified time points (e.g., 0, 1, 2, 4, 8, and 12 weeks), retrieve an aliquot of the stored **Ac-VAD-CHO** solution.
 - If the sample is frozen, allow it to thaw completely on ice.
 - Dilute the sample with Mobile Phase A to a concentration within the linear range of the standard curve.
- HPLC Analysis:
 - Equilibrate the C18 column with 95% Mobile Phase A and 5% Mobile Phase B at a flow rate of 1 mL/min.

- Inject a fixed volume (e.g., 20 µL) of the prepared sample.
- Elute the sample using a linear gradient, for example:
 - 0-5 min: 5% B
 - 5-25 min: 5% to 95% B
 - 25-30 min: 95% B
 - 30.1-35 min: 95% to 5% B
- Monitor the elution at a wavelength of 214 nm.
- The retention time of **Ac-VAD-CHO** should be determined using a freshly prepared standard.
- Data Analysis:
 - Prepare a standard curve by injecting known concentrations of freshly prepared **Ac-VAD-CHO**.
 - Integrate the peak area corresponding to the intact **Ac-VAD-CHO** in the chromatograms of the stability samples.
 - Calculate the concentration of the remaining **Ac-VAD-CHO** in each sample using the standard curve.
 - Express the stability as the percentage of the initial concentration remaining at each time point.
 - Degradation products will typically appear as new peaks in the chromatogram.

Mandatory Visualizations

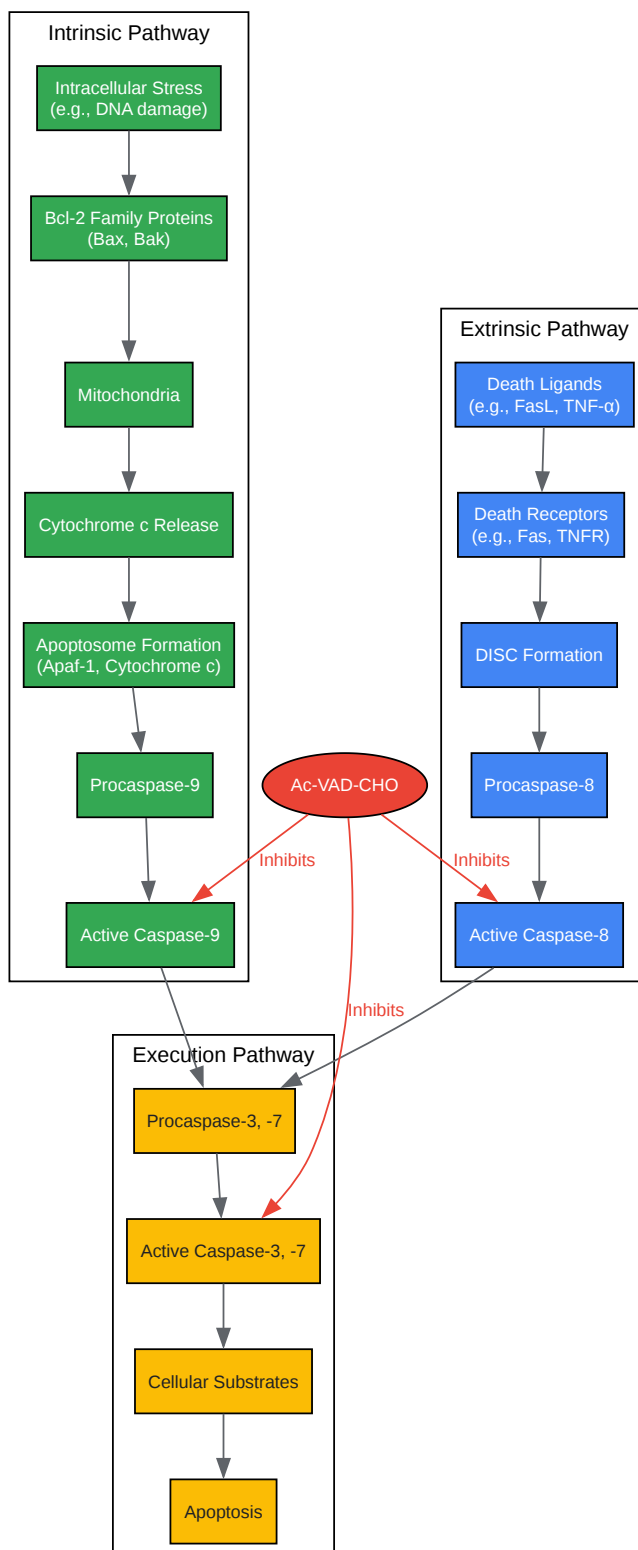
Experimental Workflow for Ac-VAD-CHO Stability Assessment



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Caption: Workflow for assessing the long-term stability of **Ac-VAD-CHO**.

Caspase Activation Pathways and Inhibition by Ac-VAD-CHO



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References

- 1. lifetein.com [lifetein.com]
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